

Application Notes and Protocols for Aldicarb Analysis in Food Matrices

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Compound of Interest

Compound Name: Aldicarb sulfone-13C2,d3

Cat. No.: B13441966

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These application notes provide detailed protocols and comparative data on common sample preparation techniques for the analysis of aldicarb and its metabolites (aldicarb sulfoxide and aldicarb sulfone) in various food matrices. The selection of an appropriate sample preparation method is critical for accurate and reliable quantification of pesticide residues. This document outlines three prevalent techniques: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe), Solid-Phase Extraction (SPE), and Liquid-Liquid Extraction (LLE).

Comparative Quantitative Data

The following table summarizes the performance of different sample preparation techniques for aldicarb analysis in various food matrices. Please note that the data is compiled from multiple studies, and direct comparison between methods should be made with caution as experimental conditions may vary.

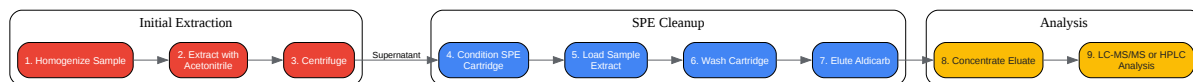
Food Matrix	Sample Preparation Method	Analytical Technique	Analyte(s)	Recovery (%)	RSD (%)	LOD (µg/kg)	LOQ (µg/kg)	Reference
Fruits & Vegetables	QuEChERS (Citrate Buffered)	LC-MS/MS	Aldicarb & Metabolites	91 - 109	< 10	-	5	[1]
Fruits & Vegetables	QuEChERS (Acetate Buffered)	GC-MS & LC-MS/MS	Aldicarb	70 - 120	< 10	-	-	[2]
Grains, Fruits, Vegetables	LLE followed by SPE	HPLC	Aldicarb & Metabolites	60 - 103	-	2	-	[3]
Beverages (Grape Juice, Chocolate Milk)	LLE with Low-Temperature Partitioning	HPLC-UV	Aldicarb	93.4 - 93.6	4.1 - 4.5	15	50	[2]
Blood	Miniaturized QuEChERS	LC-MS/MS	Aldicarb	Mean of -47 (Signal Suppression)	-	0.1 (ng/mL)	-	[4]

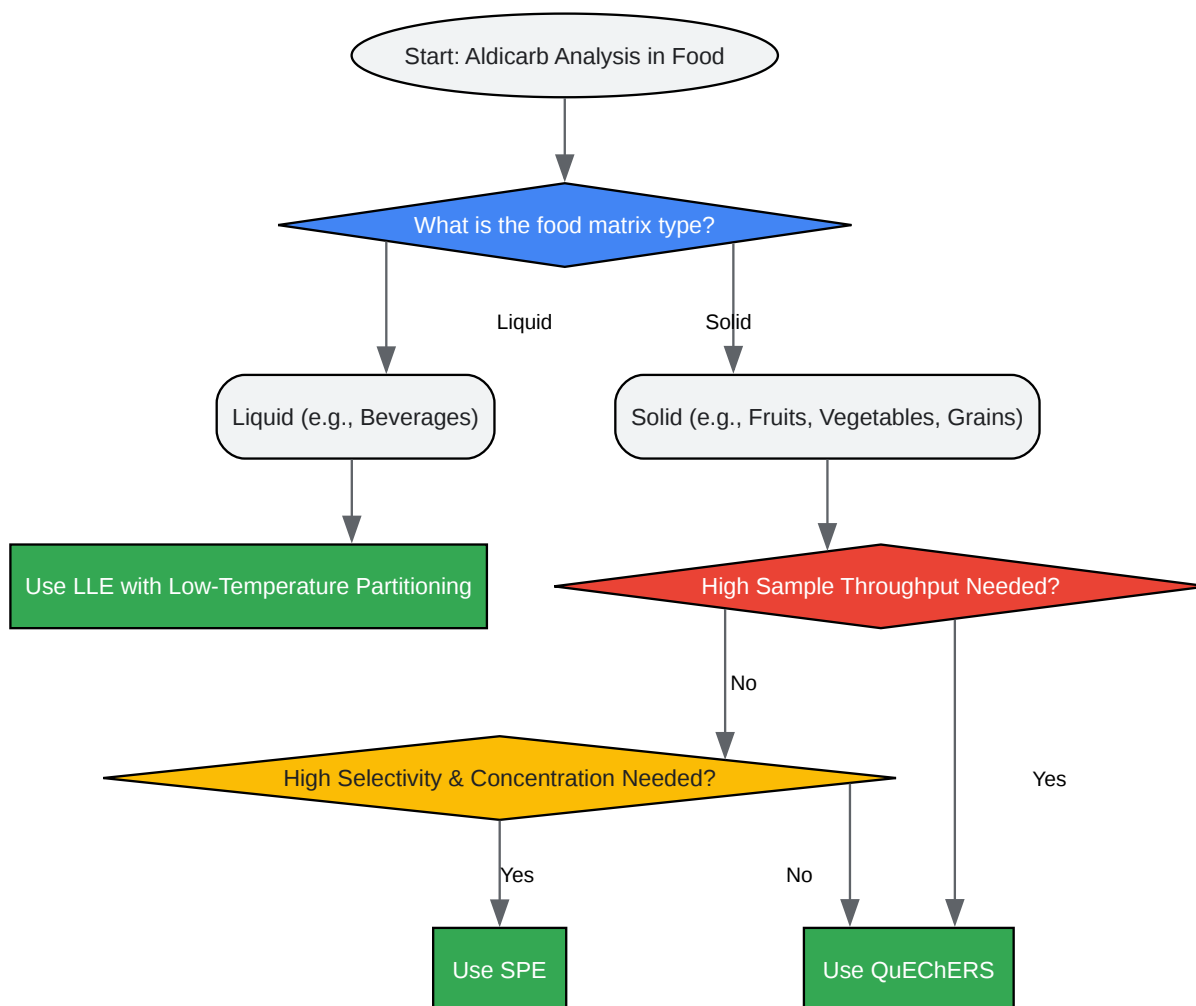
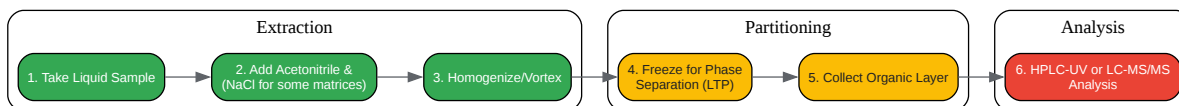
Brain	Miniaturized QuEChERS	LC-MS/MS	Aldicarb	-	-	0.2 (ng/g)	-	[4]
Various Foods	SPE	HPLC-MS/MS	Aldicarb & Metabolites	68 - 89	-	2	10	

Experimental Protocols and Workflows

QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

The QuEChERS method is a widely adopted technique for pesticide residue analysis in a variety of food matrices due to its simplicity, high throughput, and minimal solvent consumption. Two common buffered versions are presented below.





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